Application Notes: Synthesis of N-ethyl-2-oxo-2-phenylacetamide

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Compound of Interest

Compound Name:	*N-ethyl-2-oxo-2-phenylacetamide*
CAS No.:	*70817-57-1*
Cat. No.:	*B3151275*

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Introduction

N-ethyl-2-oxo-2-phenylacetamide is a member of the α-ketoamide family of compounds. The α-ketoamide moiety is a significant structural motif found in numerous biologically active molecules and serves as a versatile intermediate in organic synthesis.[1][2] These compounds are characterized by an amide group directly attached to a keto-acyl group, a unique arrangement that confers specific chemical reactivity and biological properties.[1][2] Compared to related α-keto acids or esters, α-ketoamides often demonstrate improved metabolic stability and cell permeability, making them attractive scaffolds for drug development.[1] Various synthetic routes have been developed for α-ketoamides, including copper-catalyzed reactions, oxidative amidation, and the coupling of α-keto acids with amines.[3][4][5][6]

This document provides a detailed protocol for the synthesis of **N-ethyl-2-oxo-2-phenylacetamide** via the condensation of phenylglyoxylic acid and ethylamine using N,N'-dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-(dimethylamino)pyridine (DMAP) as a catalyst.

Experimental Protocol

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This protocol is adapted from the established synthesis of structurally similar N-substituted phenylglyoxamides.[7]

1. Materials and Equipment

- Reactants and Reagents:
  - Phenylglyoxylic acid
  - Ethylamine (e.g., as a 70% solution in water or a 2.0 M solution in THF/MeOH)
  - N,N'-Dicyclohexylcarbodiimide (DCC)
  - 4-(Dimethylamino)pyridine (DMAP)
  - Dichloromethane (DCM), anhydrous
  - Ethyl acetate (EtOAc)
  - Hexane
  - 1M Hydrochloric acid (HCl)
  - Saturated sodium bicarbonate ($NaHCO_3$) solution
  - Brine (saturated NaCl solution)
  - Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
  - Silica gel for column chromatography
- Equipment:
  - Round-bottom flask
  - Magnetic stirrer and stir bar
  - Ice bath

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- Separatory funnel
- Rotary evaporator
- Glass funnel and filter paper
- Chromatography column
- Thin-layer chromatography (TLC) plates and chamber
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Fume hood

2. Synthesis Procedure

- Reaction Setup: To a round-bottom flask charged with a magnetic stir bar, add phenylglyoxylic acid (1.0 eq). Dissolve the acid in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Amine and Catalyst: Add ethylamine (1.0 eq) to the solution, followed by a catalytic amount of DMAP (0.1-0.2 eq).
- Coupling Agent Addition: Cool the reaction mixture to 0 °C using an ice bath. In a separate beaker, dissolve DCC (1.1 eq) in a minimal amount of anhydrous DCM. Add this DCC solution dropwise to the stirring reaction mixture over 10-15 minutes. A white precipitate of dicyclohexylurea (DCU) will begin to form.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature. Let the mixture stir for 10-12 hours.[7]
- Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material (phenylglyoxylic acid) is consumed.
- Workup - Filtration: Upon completion, filter the reaction mixture through a sintered glass funnel or celite pad to remove the precipitated DCU. Wash the filter cake with a small amount of DCM.

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- Workup - Extraction: Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to afford the pure **N-ethyl-2-oxo-2-phenylacetamide**.[7]
- Characterization: Confirm the structure and purity of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Data Presentation

Table 1: Reactant and Product Information for Synthesis

Compound	Molecular Weight (g/mol)	Molar Equivalents	Role
Phenylglyoxylic acid	150.13	1.0	Starting Material
Ethylamine	45.08	1.0	Starting Material
N,N'-Dicyclohexylcarbodiimide (DCC)	206.33	1.1	Coupling Agent
4-(Dimethylamino)pyridine (DMAP)	122.17	0.1 - 0.2	Catalyst
N-ethyl-2-oxo-2-phenylacetamide	177.20[1]	-	Product

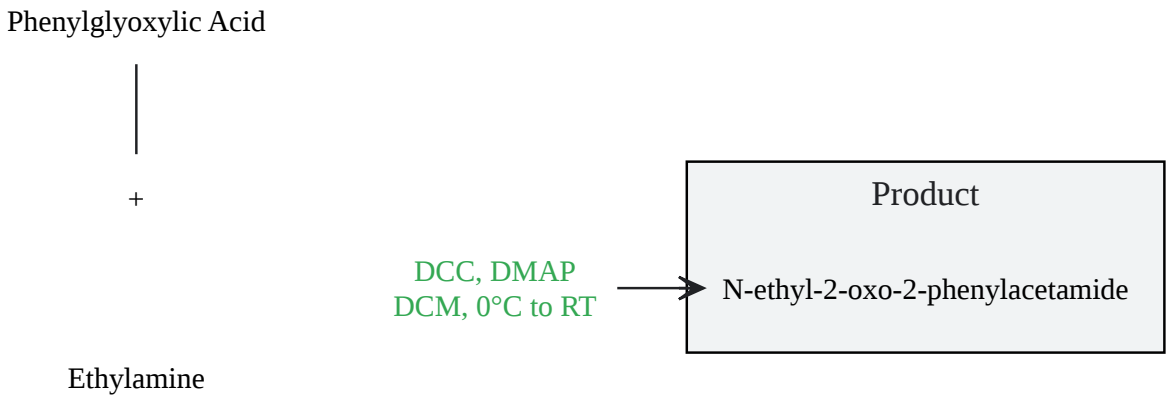
Table 2: Summary of Experimental Conditions and Expected Outcome

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Parameter	Value
Solvent	Dichloromethane (DCM)
Temperature	0 °C to Room Temperature
Reaction Time	10-12 hours[7]
Purification	Silica Gel Column Chromatography
Expected Yield	~60-75% (based on similar reactions[7])
Appearance	Expected to be a solid

Visualizations

Chemical Reaction Scheme

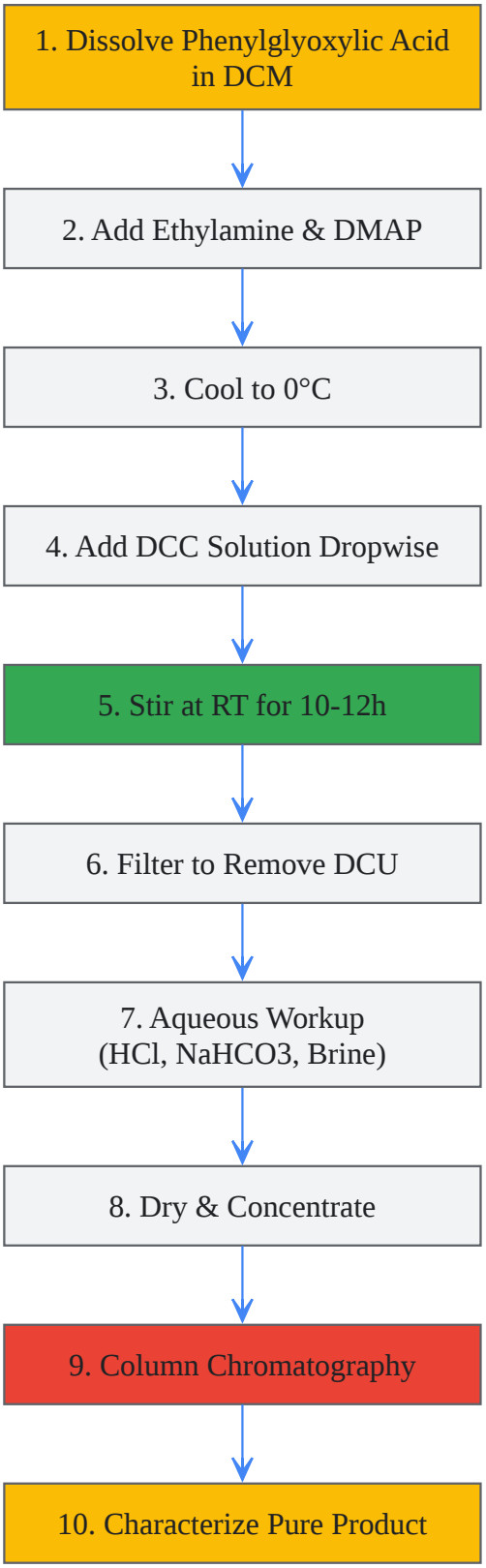


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Caption: Reaction scheme for the DCC/DMAP-mediated synthesis.

Experimental Workflow Diagram

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Caption: Step-by-step workflow for synthesis and purification.

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